

The Discovery and Enduring Significance of Bromochlorofluoromethane: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bromochlorofluoromethane, (-)-*

CAS No.: *31747-37-2*

Cat. No.: *B15721018*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromochlorofluoromethane (CHBrClF) stands as a landmark molecule in the field of stereochemistry. As one of the simplest stable chiral compounds, its history is a compelling narrative of scientific challenge and innovation, from its initial synthesis to the eventual separation of its enantiomers. This technical guide provides an in-depth exploration of the discovery, synthesis, and characterization of bromochlorofluoromethane, tailored for researchers, scientists, and professionals in drug development. It offers a comprehensive overview of the experimental protocols for its preparation and enantiomeric resolution, presents key quantitative data in a structured format, and visualizes the synthetic and analytical workflows. The enduring relevance of bromochlorofluoromethane lies in its foundational role in understanding chirality and its contemporary application in fundamental physics research, particularly in the search for parity violation at the molecular level.

Introduction: A Molecule of Fundamental Importance

Bromochlorofluoromethane, a trihalomethane with the chemical formula CHBrClF , holds a unique position in the annals of chemistry. Its molecular structure, featuring a central carbon atom bonded to four different substituents (hydrogen, bromine, chlorine, and fluorine), results in a chiral center, making it one of the most elementary examples of a stable chiral molecule.^[1] This inherent chirality means that bromochlorofluoromethane exists as a pair of non-superimposable mirror images, known as enantiomers, designated as (R)- and (S)-bromochlorofluoromethane.

The journey to isolate these enantiomers was a formidable challenge that spanned nearly a century after its initial synthesis.^[2] The molecule's relative instability and lack of functional groups suitable for classical resolution techniques made its separation a significant scientific hurdle.^[2] The successful resolution of its enantiomers was a testament to the advancements in separation science and has paved the way for its use in cutting-edge research.

Beyond its historical significance in stereochemistry, bromochlorofluoromethane has emerged as a crucial tool in experimental physics. Scientists are utilizing high-resolution spectroscopic techniques on its enantiomers to detect the minute energy differences predicted to exist between them due to the weak nuclear force, a phenomenon known as parity violation.^[2]

This guide will delve into the technical details of the discovery, synthesis, and characterization of this remarkable molecule.

Historical Timeline and Discovery

The story of bromochlorofluoromethane is intertwined with the development of stereochemistry itself. While the initial synthesis of the racemic mixture was achieved much earlier, the true challenge lay in the separation and characterization of its individual enantiomers.

- **Early Synthesis:** The first documented synthesis of bromochlorofluoromethane dates back to the early 20th century. However, at that time, the techniques to separate the enantiomers of such a seemingly simple yet challenging molecule were not available.

- **The Century-Long Challenge of Resolution:** For decades, chemists attempted to resolve the racemic mixture of bromochlorofluoromethane. The lack of suitable functional groups for forming diastereomeric salts with common resolving agents proved to be a major obstacle.^[2]
- **Breakthrough in 2005:** It was not until March 2005 that the successful separation of the enantiomers of bromochlorofluoromethane was definitively accomplished, nearly a century after its first synthesis.^[2] This breakthrough was made possible by the development of advanced separation techniques.
- **Modern Applications:** In recent years, research has focused on using the separated enantiomers of bromochlorofluoromethane to investigate fundamental principles of physics, particularly the search for evidence of parity violation in molecular systems.^[2]

Physicochemical and Spectroscopic Data

A thorough understanding of the physical and spectroscopic properties of bromochlorofluoromethane is essential for its handling, characterization, and application in research.

Physical Properties

The key physical properties of racemic bromochlorofluoromethane are summarized in the table below.

Property	Value	Reference
Molecular Formula	CHBrClF	^[3]
Molecular Weight	147.371 g/mol	^[3]
Appearance	Colorless liquid	
Melting Point	-115 °C	^[3]
Boiling Point	41.2 °C at 760 mmHg	^[3]
Density	1.953 g/cm ³	^[3]
Refractive Index	1.427	^[3]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of bromochlorofluoromethane and for distinguishing between its enantiomers in a chiral environment.

Spectroscopy	Data	Reference
^1H NMR	(Refer to specific literature for detailed spectra)	[4] [5]
^{13}C NMR	(Refer to specific literature for detailed spectra)	[6] [7] [8]
^{19}F NMR	(Refer to specific literature for detailed spectra)	[9]
IR Spectroscopy	(Detailed vibrational spectra available in the literature)	
Raman Spectroscopy	(Detailed vibrational spectra available in the literature)	[1]

Experimental Protocols

This section provides detailed methodologies for the synthesis of racemic bromochlorofluoromethane and the resolution of its enantiomers.

Synthesis of Racemic Bromochlorofluoromethane

The synthesis of racemic bromochlorofluoromethane is typically achieved through the decarboxylation of its precursor, bromochlorofluoroacetic acid.

Step 1: Synthesis of Bromochlorofluoroacetic Acid

The synthesis of bromochlorofluoroacetic acid can be achieved through various methods, including the halogenation of appropriate precursors. One common route involves the bromination and fluorination of a suitable starting material.[\[10\]](#) A general procedure is outlined below:

- **Reaction:** A suitable starting material, such as a derivative of acetic acid, is subjected to sequential or concurrent bromination and fluorination reactions. Reagents such as N-bromosuccinimide (NBS) for bromination and a fluoride source for fluorination are commonly employed. The reaction is typically carried out in an appropriate organic solvent under controlled temperature conditions.
- **Work-up and Purification:** Following the reaction, the mixture is worked up to remove unreacted reagents and byproducts. This may involve extraction, washing with aqueous solutions, and drying of the organic phase. The crude bromochlorofluoroacetic acid is then purified, often by distillation or crystallization.

Step 2: Decarboxylation to Bromochlorofluoromethane

The final step in the synthesis is the decarboxylation of bromochlorofluoroacetic acid.

- **Reaction:** Bromochlorofluoroacetic acid is heated, often in the presence of a catalyst or in a high-boiling solvent, to induce the loss of carbon dioxide. The temperature and reaction time are critical parameters to control for optimal yield and to minimize side reactions.
- **Purification:** The resulting bromochlorofluoromethane is a volatile liquid and is typically purified by distillation. Careful control of the distillation conditions is necessary to obtain the pure product.

Resolution of Enantiomers by Fractional Crystallization

The resolution of racemic bromochlorofluoromethane has been successfully achieved through the fractional crystallization of diastereomeric salts formed with a chiral resolving agent, such as strychnine.^[1]

Step 1: Formation of Diastereomeric Salts

- **Reaction:** Racemic bromochlorofluoroacetic acid is reacted with an equimolar amount of an enantiomerically pure chiral base, such as strychnine, in a suitable solvent (e.g., ethanol or a mixture of solvents). This reaction forms a pair of diastereomeric salts: (R)-acid-(chiral base) and (S)-acid-(chiral base).

Step 2: Fractional Crystallization

- **Crystallization:** The solution containing the diastereomeric salts is slowly cooled or the solvent is partially evaporated to induce crystallization. Due to their different physical properties, one diastereomeric salt will be less soluble and will crystallize out of the solution first.
- **Separation:** The crystallized diastereomeric salt is separated from the mother liquor by filtration. The process of recrystallization may be repeated multiple times to enhance the diastereomeric purity of the isolated salt.

Step 3: Regeneration of Enantiomerically Enriched Acid

- **Acidification:** The separated diastereomeric salt is treated with a strong acid (e.g., hydrochloric acid) to protonate the carboxylate and liberate the enantiomerically enriched bromochlorofluoroacetic acid. The chiral resolving agent (e.g., strychnine) will remain in the aqueous phase as its corresponding salt.
- **Extraction:** The enantiomerically enriched acid is extracted from the aqueous solution using an organic solvent. The organic extracts are then washed, dried, and the solvent is removed to yield the purified enantiomerically enriched bromochlorofluoroacetic acid.

Step 4: Decarboxylation to Enantiomerically Enriched Bromochlorofluoromethane

- **Reaction:** The enantiomerically enriched bromochlorofluoroacetic acid is decarboxylated using the same procedure as for the racemic synthesis to yield the corresponding enantiomer of bromochlorofluoromethane.

Enantiomeric Analysis by Chiral Gas Chromatography

Chiral gas chromatography (GC) is a powerful technique for determining the enantiomeric excess of bromochlorofluoromethane samples.^{[11][12][13][14]}

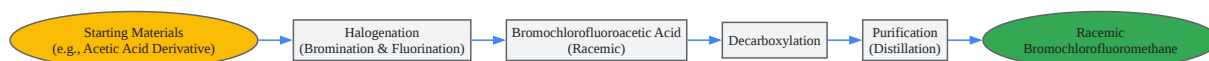
- **Principle:** The separation is achieved using a capillary column coated with a chiral stationary phase (CSP). The two enantiomers of bromochlorofluoromethane interact differently with the chiral stationary phase, leading to different retention times and thus their separation.
- **Stationary Phases:** Cyclodextrin-based chiral stationary phases are commonly used for the separation of halogenated hydrocarbons like bromochlorofluoromethane.^{[11][12]}

- Typical Conditions:
 - Column: A capillary column coated with a suitable chiral stationary phase (e.g., a derivatized cyclodextrin).
 - Carrier Gas: Helium or hydrogen.
 - Temperature Program: An optimized temperature program for the oven is used to achieve good resolution of the enantiomers.
 - Detector: A flame ionization detector (FID) or a mass spectrometer (MS) can be used for detection.

Visualized Workflows

The following diagrams, generated using the DOT language, illustrate the key experimental workflows described in this guide.

Synthesis of Racemic Bromochlorofluoromethane



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of racemic bromochlorofluoromethane.

Enantiomeric Resolution via Fractional Crystallization



[Click to download full resolution via product page](#)

Caption: Workflow for the resolution of bromochlorofluoromethane enantiomers.

Conclusion

Bromochlorofluoromethane, despite its simple structure, has played a pivotal role in the advancement of stereochemistry. The historical challenges associated with its enantiomeric resolution underscore the ingenuity and perseverance of the scientific community. Today, it continues to be a molecule of significant interest, not only as a pedagogical tool for understanding chirality but also as a sophisticated probe in the realm of fundamental physics. The detailed experimental protocols and data presented in this guide are intended to serve as a valuable resource for researchers and scientists, enabling them to further explore the fascinating properties and applications of this unique chiral molecule. Its story is a powerful reminder that even the smallest of molecules can hold the key to unlocking profound scientific insights.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [Bromochlorofluoromethane - Wikipedia](https://en.wikipedia.org/wiki/Bromochlorofluoromethane) [en.wikipedia.org]
- 3. [Page loading...](https://wap.guidechem.com) [wap.guidechem.com]
- 4. [Bromochloromethane\(74-97-5\) 1H NMR spectrum](https://chemicalbook.com/ChemicalProductData_US74-97-5.html) [chemicalbook.com]
- 5. chemtube3d.com [chemtube3d.com]
- 6. [Bromotrichloromethane\(75-62-7\) 13C NMR spectrum](https://chemicalbook.com/ChemicalProductData_US75-62-7.html) [chemicalbook.com]
- 7. [CH3Br C-13 nmr spectrum of bromomethane analysis of chemical shifts ppm interpretation of 13C chemical shifts ppm of methyl bromide C13 13-C nmr doc brown's advanced organic chemistry revision notes](https://www.docbrown.info) [[docbrown.info](https://www.docbrown.info)]
- 8. dev.spectrabase.com [dev.spectrabase.com]
- 9. [Bromochlorofluoromethane, \(+\)- | CHBrClF | CID 57518772 - PubChem](https://pubchem.ncbi.nlm.nih.gov/compound/Bromochlorofluoromethane) [pubchem.ncbi.nlm.nih.gov]

- [10. PT83367B - PROCESS FOR THE PREPARATION OF BROMOFLUOROACETIC ACIDS - Google Patents \[patents.google.com\]](#)
- [11. chromatographyonline.com \[chromatographyonline.com\]](#)
- [12. azom.com \[azom.com\]](#)
- [13. Chiral Chromatography Frequently Asked Questions \[sigmaaldrich.com\]](#)
- [14. Chiral column chromatography - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [The Discovery and Enduring Significance of Bromochlorofluoromethane: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15721018/docs#the-discovery-and-enduring-significance-of-bromochlorofluoromethane-a-technical-guide\]](https://www.benchchem.com/product/b15721018/docs#the-discovery-and-enduring-significance-of-bromochlorofluoromethane-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check